

Isomescaline and Drug Immunoassays: A Comparative Guide to Cross-Reactivity

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Compound of Interest

Compound Name: *Isomescaline*

Cat. No.: *B1211587*

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This guide provides a comparative analysis of the potential cross-reactivity of **isomescaline** in common drug immunoassays. As a structural isomer of the well-known psychedelic mescaline, understanding the behavior of **isomescaline** in routine drug screening is crucial for accurate toxicological assessment and in the development of specific detection methods.

Currently, there is a notable absence of direct experimental studies on the cross-reactivity of **isomescaline** in commercially available drug immunoassays. However, by examining data from structurally similar phenethylamine compounds, we can infer its likely behavior. This guide synthesizes available data on related compounds to provide a predictive comparison.

Structural Comparison: Isomescaline and Related Phenethylamines

Isomescaline (2,3,4-trimethoxyphenethylamine) is a structural isomer of mescaline (3,4,5-trimethoxyphenethylamine), differing only in the substitution pattern of the methoxy groups on the phenyl ring. Both belong to the phenethylamine class, which includes a wide range of psychoactive substances. The structural similarities and differences between **isomescaline** and other relevant phenethylamines are critical for predicting immunoassay cross-reactivity. An antibody designed to detect one phenethylamine may recognize another if their core structures and key functional groups are sufficiently similar.

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